

LASSBio-1135 stability and storage conditions

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Compound of Interest

Compound Name: LASSBio-1135

Cat. No.: B1674533

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LASSBio-1135 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **LASSBio-1135**. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed protocols to ensure the integrity of your experiments.

Stability and Storage Conditions

Proper handling and storage of **LASSBio-1135** are critical to maintain its biological activity and ensure reproducible experimental results.

Recommended Storage

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	Shipped with blue ice or at ambient temperature.[1] Stable for a few weeks during ordinary shipping and time in customs.[2]
0 - 4°C	Short term (days to weeks)	For immediate use.[2]	
In Solvent	-80°C	1 year[1] or 6 months[3]	Aliquot to prevent repeated freeze-thaw cycles.[3]
-20°C	1 month	Use within one month when stored at -20°C.[3]	

Solubility

Solvent	Solubility	Notes
DMSO	2.87 mg/mL (10.02 mM)	Sonication is recommended to aid dissolution.[1]
Saline	≥ 0.67 mg/mL (2.34 mM)	A clear solution can be prepared.[3][4]

Experimental Protocols

Preparation of LASSBio-1135 Stock Solution

A common solvent for preparing stock solutions of **LASSBio-1135** is DMSO.

Materials:

- **LASSBio-1135** powder

- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator

Procedure:

- Equilibrate the **LASSBio-1135** powder to room temperature before opening the vial to prevent moisture condensation.
- Weigh the desired amount of **LASSBio-1135** powder in a sterile tube.
- Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution thoroughly to mix.
- If the compound does not fully dissolve, sonicate the solution in a water bath until it becomes clear.^[1]
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage.

Preparation of Saline Working Solution

For in vivo studies, a saline-based formulation can be prepared.

Materials:

- **LASSBio-1135** stock solution in DMSO (e.g., 6.7 mg/mL)
- PEG300
- Tween-80

- Saline (0.9% sodium chloride in ddH₂O)

Procedure:

This protocol yields a clear solution of ≥ 0.67 mg/mL.[3]

- For a 1 mL working solution, start with 100 μ L of a 6.7 mg/mL DMSO stock solution.
- Add 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
- Add 450 μ L of saline to reach the final volume of 1 mL.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in aqueous solution	Low aqueous solubility of LASSBio-1135.	Ensure the final concentration in your aqueous buffer does not exceed its solubility limit. The use of co-solvents like PEG300 and surfactants like Tween-80 can improve solubility for in vivo preparations.[3] For cell-based assays, ensure the final DMSO concentration is low and compatible with your cell type.
Loss of biological activity	Improper storage or handling.	Store the compound as recommended in the stability table. Avoid repeated freeze-thaw cycles by preparing single-use aliquots of the stock solution.[3] Protect from light where possible, as a general precaution for organic molecules.
Inconsistent experimental results	Inaccurate concentration of the stock solution.	Ensure the compound is fully dissolved when preparing the stock solution. Use sonication if necessary.[1] Verify the purity of your compound batch from the Certificate of Analysis (COA).
Unexpected side effects in in vivo studies	Vehicle effects or compound-related toxicity at high concentrations.	Run vehicle-only control groups to distinguish the effects of the formulation from the compound itself. LASSBio-1135 has been shown to not cause hyperthermia, a

common side effect of TRPV1
antagonists.[\[5\]](#)[\[6\]](#)

Frequently Asked Questions (FAQs)

Q1: How should I store **LASSBio-1135** upon receipt?

A1: Upon receipt, the powdered form of **LASSBio-1135** should be stored at -20°C for long-term stability, where it can be kept for up to 3 years.[\[1\]](#) For short-term use, storage at 0 - 4°C for days to weeks is also acceptable.[\[2\]](#)

Q2: What is the recommended solvent for preparing a stock solution?

A2: DMSO is a suitable solvent for preparing stock solutions of **LASSBio-1135**, with a solubility of up to 2.87 mg/mL (10.02 mM).[\[1\]](#)

Q3: How can I avoid repeated freeze-thaw cycles?

A3: It is highly recommended to aliquot the stock solution into single-use volumes before freezing.[\[3\]](#) This will minimize degradation and ensure the consistency of your results across experiments.

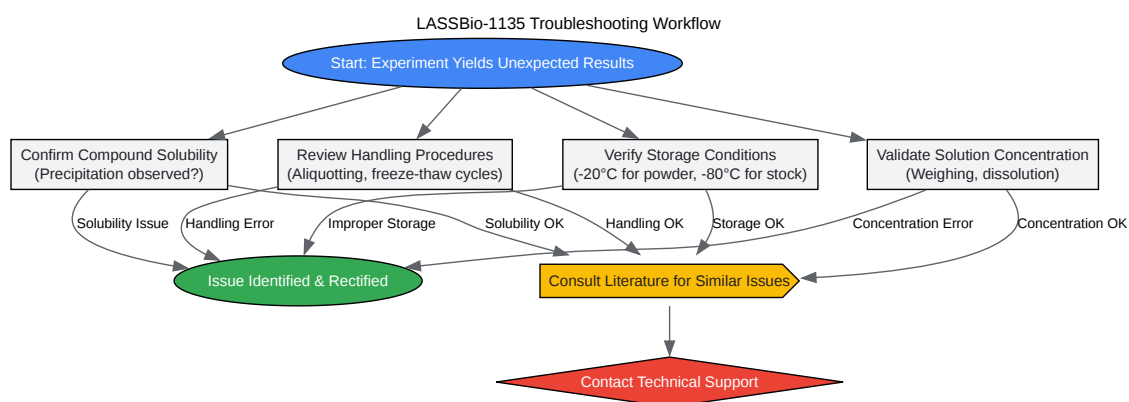
Q4: Does **LASSBio-1135** need to be protected from light?

A4: While specific data on light sensitivity is not available, it is a general good practice for organic compounds to be protected from light. Some suppliers ship light-sensitive molecules in amber glass bottles.[\[1\]](#)

Q5: What is the mechanism of action of **LASSBio-1135**?

A5: **LASSBio-1135** is a dual-target compound that acts as a non-competitive antagonist of the Transient Receptor Potential Vanilloid 1 (TRPV1) channel and an inhibitor of Tumor Necrosis Factor-alpha (TNF- α) production.[\[5\]](#)[\[7\]](#) It has been shown to reduce the phosphorylation of p38 MAPK.[\[5\]](#)

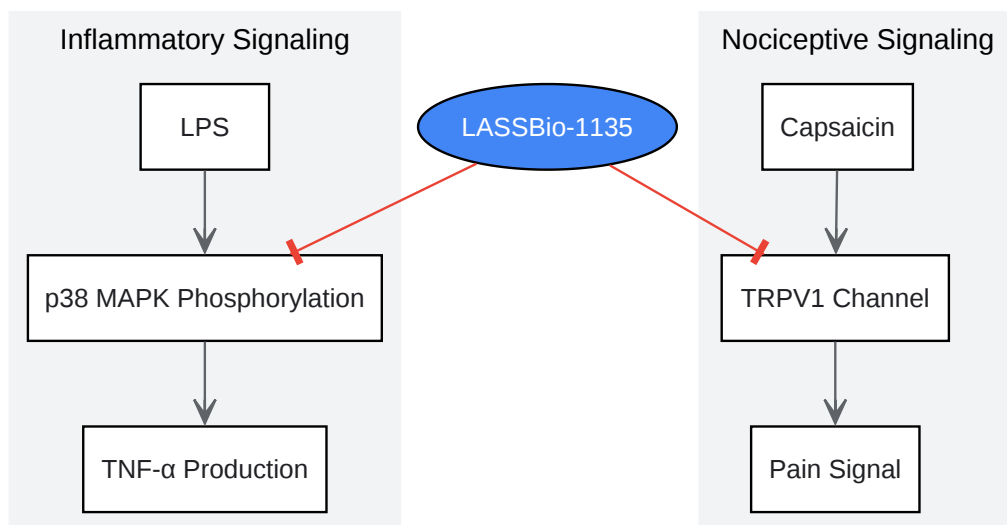
Visualized Workflows and Pathways



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Caption: A flowchart for troubleshooting unexpected experimental outcomes with **LASSBio-1135**.

LASSBio-1135 Mechanism of Action



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Caption: Simplified signaling pathway showing **LASSBio-1135**'s inhibitory effects.

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